

# Methacycline hydrochloride synthesis pathway

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Methacycline Hydrochloride

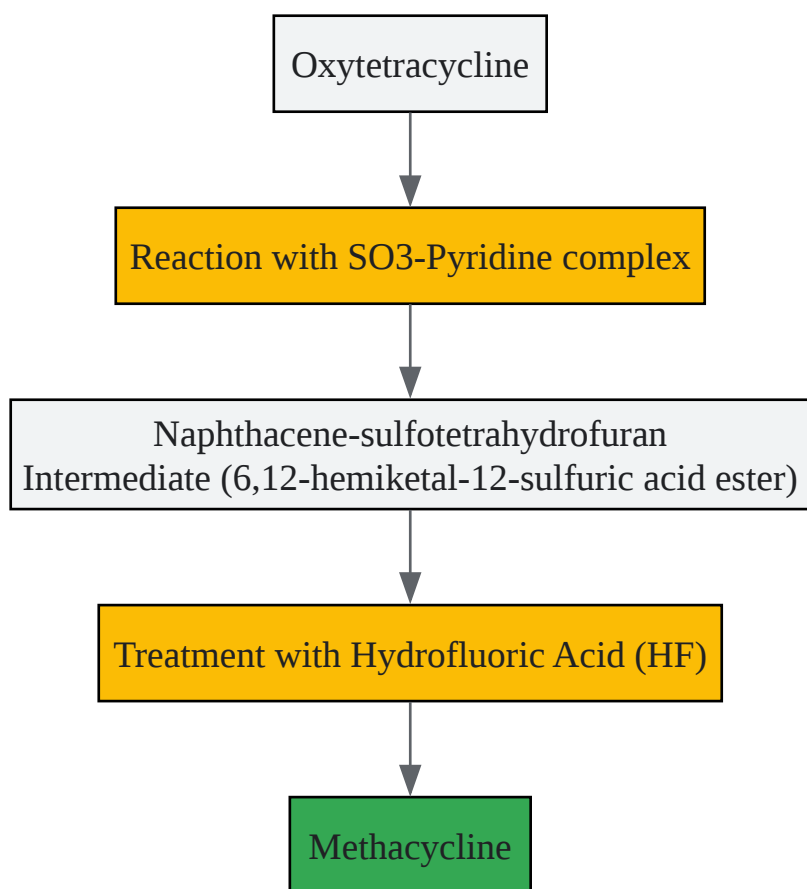
CAS No.: 3963-95-9

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## Synthesis Pathway from Oxytetracycline

The industrial production of **Methacycline hydrochloride** uses **Oxytetracycline** as the starting material. The synthesis is a two-step process involving an initial oxidation/sulfonation followed by a dehydration step [1].



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#### *Synthesis Pathway for Methacycline from Oxytetracycline*

An alternative route involves the formation of an **11 $\alpha$ -chlorinated intermediate** as a precursor for further antibiotics like Doxycycline [2] [1]. In this method, Oxytetracycline is first reacted with **N-chlorosuccinimide** to form **11 $\alpha$ -chlorotetracycline-6,12-hemiketal**. This intermediate is then dehydrated, typically using **liquid Hydrogen Fluoride (HF)**, to yield **6-methylene-11 $\alpha$ -chloro tetracycline**, which is a direct precursor to Methacycline [1].

## Key Characteristics of Methacycline Hydrochloride

The table below summarizes the core technical data for **Methacycline hydrochloride**, which is the final product of the synthesis pathway [3] [4] [5].

Characteristic	Specification
CAS Registry Number	3963-95-9 [4] [5]
Molecular Formula	C <sub>22</sub> H <sub>23</sub> ClN <sub>2</sub> O <sub>8</sub> [4] [5]
Molecular Weight	478.88 g/mol [4] [5]
IUPAC Name	(4S,4aR,5S,5aR,12aS)-4-(dimethylamino)-3,5,10,12,12a-pentahydroxy-6-methylidene-1,11-dioxo-1,4,4a,5,5a,6,11,12a-octahydrotetracene-2-carboxamide hydrochloride [5]
Appearance	Solid, crystalline powder (meets USP crystallinity requirements) [3]
Solubility	Soluble in water (~5 mg/mL) and DMSO [6].

## Methodology Note

The synthesis information is derived from established chemical literature and patent filings [2] [1]. For a laboratory intending to reproduce this synthesis, it is critical to consult the **original patent documents** (such as **CN103467336A**) for exhaustive details on stoichiometry, temperature, pressure, reaction time, and work-up procedures [2]. Special attention must be paid to the **safety protocols** for handling hazardous reagents like hydrogen fluoride (HF).

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## References

1. Methacycline - an overview | ScienceDirect Topics [sciencedirect.com]

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3. Methacycline Hydrochloride [drugfuture.com]
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5. Metacycline hydrochloride | DrugBank Online [go.drugbank.com]
6. Methacycline HCl | Antibiotics inhibitor | Mechanism [selleckchem.com]

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**Address:** Ontario, CA 91761, United States  
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